

Ein Vergleich von Einecs 306-759-7 und Natriumdodecylsulfat (SDS) bei der Proteindenaturierung

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 306-759-7*

Cat. No.: *B15178714*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Diese Vergleichsanleitung bietet eine objektive Analyse von Natriumdodecylsulfat (SDS), einem Standard-Denaturierungsmittel in der Proteinforschung, und **Einecs 306-759-7**, einer als lineares Alkylbenzolsulfonat (LAS) klassifizierten chemischen Substanz. Während SDS ein Eckpfeiler in biochemischen Labors ist, ist die Verwendung von **Einecs 306-759-7** zur Proteindenaturierung nicht dokumentiert. Dieser Leitfaden wird die bekannten Eigenschaften von SDS untersuchen und das Fehlen von Daten zu **Einecs 306-759-7** in diesem speziellen Kontext hervorheben.

Zusammenfassende Daten zur Proteindenaturierung

Aufgrund des Mangels an veröffentlichten Daten zur Verwendung von **Einecs 306-759-7** zur Proteindenaturierung ist eine direkte quantitative Gegenüberstellung mit SDS nicht möglich. Die folgende Tabelle fasst die gut etablierten denaturierenden Eigenschaften von SDS zusammen.

Eigenschaft	Natriumdodecylsulfat (SDS)	Einecs 306-759-7
Chemische Klassifizierung	Anionisches Tensid	Anionisches Tensid (Lineares Alkylbenzolsulfonat)
Wirkmechanismus	Stört nicht-kovalente Bindungen, die die native Proteinstruktur aufrechterhalten.	Nicht für die Proteindenaturierung in der Forschung dokumentiert.
Typische Arbeitskonzentration	0.1% - 1% (w/v) für die meisten Anwendungen.	Nicht zutreffend.
Auswirkung auf die Proteinstruktur	Führt zur Entfaltung von Proteinen in eine lineare Kette von Aminosäuren mit einer gleichmäßig negativen Ladung.	Unbekannt.
Anwendungen	SDS-PAGE, Proteinextraktion, Solubilisierung von Einschlusskörperchen.	Hauptsächlich in Reinigungs- und Waschmitteln verwendet.

Experimentelle Protokolle

Protokoll zur Proteindenaturierung mittels SDS für die SDS-PAGE

Dieses Protokoll beschreibt die Standardmethode zur Denaturierung von Proteinen für die Analyse mittels Polyacrylamid-Gelelektrophorese mit Natriumdodecylsulfat (SDS-PAGE).

Materialien:

- Proteinprobe
- 2x Laemmli-Probenpuffer (4% SDS, 20% Glycerin, 10% 2-Mercaptoethanol, 0,004% Bromphenolblau, 0,125 M Tris-HCl, pH 6,8)
- Heizblock oder Wasserbad

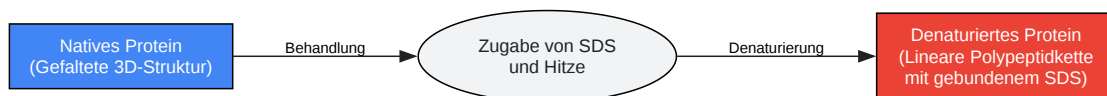
- Mikrozentrifugenröhrchen

Vorgehensweise:

- Die Proteinkonzentration der Probe bestimmen.
- Die Proteinprobe mit einem gleichen Volumen an 2x Laemmli-Probenpuffer in einem Mikrozentrifugenröhrchen mischen.
- Die Mischung für 5 Minuten bei 95-100°C erhitzen, um die Denaturierung zu erleichtern.
- Die Probe vor dem Laden auf das SDS-PAGE-Gel kurz zentrifugieren, um unlösliches Material zu pelletieren.
- Die denaturierte Proteinprobe auf das Gel laden.

Visualisierung des Denaturierungsprozesses

Der folgende Arbeitsablauf zeigt den allgemeinen Prozess der durch SDS induzierten Proteindenaturierung.



[Click to download full resolution via product page](#)

Abbildung 1: Vereinfachter Arbeitsablauf der SDS-induzierten Proteindenaturierung.

Diskussion und Schlussfolgerung

Natriumdodecylsulfat (SDS) ist ein intensiv erforschtes und validiertes anionisches Tensid, das routinemäßig zur vollständigen Denaturierung von Proteinen für eine Vielzahl von biochemischen Anwendungen eingesetzt wird. Sein Wirkmechanismus, der die Störung nicht-

kovalenter Wechselwirkungen innerhalb von Proteinen beinhaltet, führt zu einer Entfaltung in eine lineare Polypeptidkette mit einer gleichmäßigen negativen Ladung. Dies ist entscheidend für Techniken wie die SDS-PAGE, bei der die Trennung von Proteinen ausschließlich auf dem Molekulargewicht basieren soll.

Im Gegensatz dazu ist **Einecs 306-759-7**, ein Salz der linearen Alkylbenzolsulfonsäure, vorwiegend als Bestandteil von Reinigungs- und Waschmitteln bekannt. Es gibt keine wissenschaftliche Literatur, die seine Verwendung oder Eignung zur kontrollierten Proteindenaturierung in einer Forschungsumgebung belegt. Obwohl es als Tensid die Fähigkeit besitzen könnte, mit Proteinen zu interagieren und eine gewisse Denaturierung zu verursachen, ist das Ausmaß und die Reproduzierbarkeit dieses Effekts unbekannt.

Zusammenfassend lässt sich sagen:

- SDS ist die etablierte und zuverlässige Wahl für die Proteindenaturierung in der Forschung.
- **Einecs 306-759-7** ist für diesen Zweck nicht charakterisiert und seine Verwendung würde unvorhersehbare und nicht reproduzierbare Ergebnisse liefern.

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung, die eine konsistente und gut dokumentierte Methode zur Proteindenaturierung benötigen, bleibt SDS der Industriestandard. Die Verwendung von Substanzen wie **Einecs 306-759-7** wird aufgrund des Mangels an validierenden Daten und etablierten Protokollen nicht empfohlen.

- To cite this document: BenchChem. [Ein Vergleich von Einecs 306-759-7 und Natriumdodecylsulfat (SDS) bei der Proteindenaturierung]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15178714#einecs-306-759-7-vs-sodium-dodecyl-sulfate-sds-in-protein-denaturation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com